

# Application Notes and Protocols for HIV-1 Inhibitor Cell-Based Assays

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## Compound of Interest

Compound Name: *HIV-1 inhibitor-50*

Cat. No.: *B12404796*

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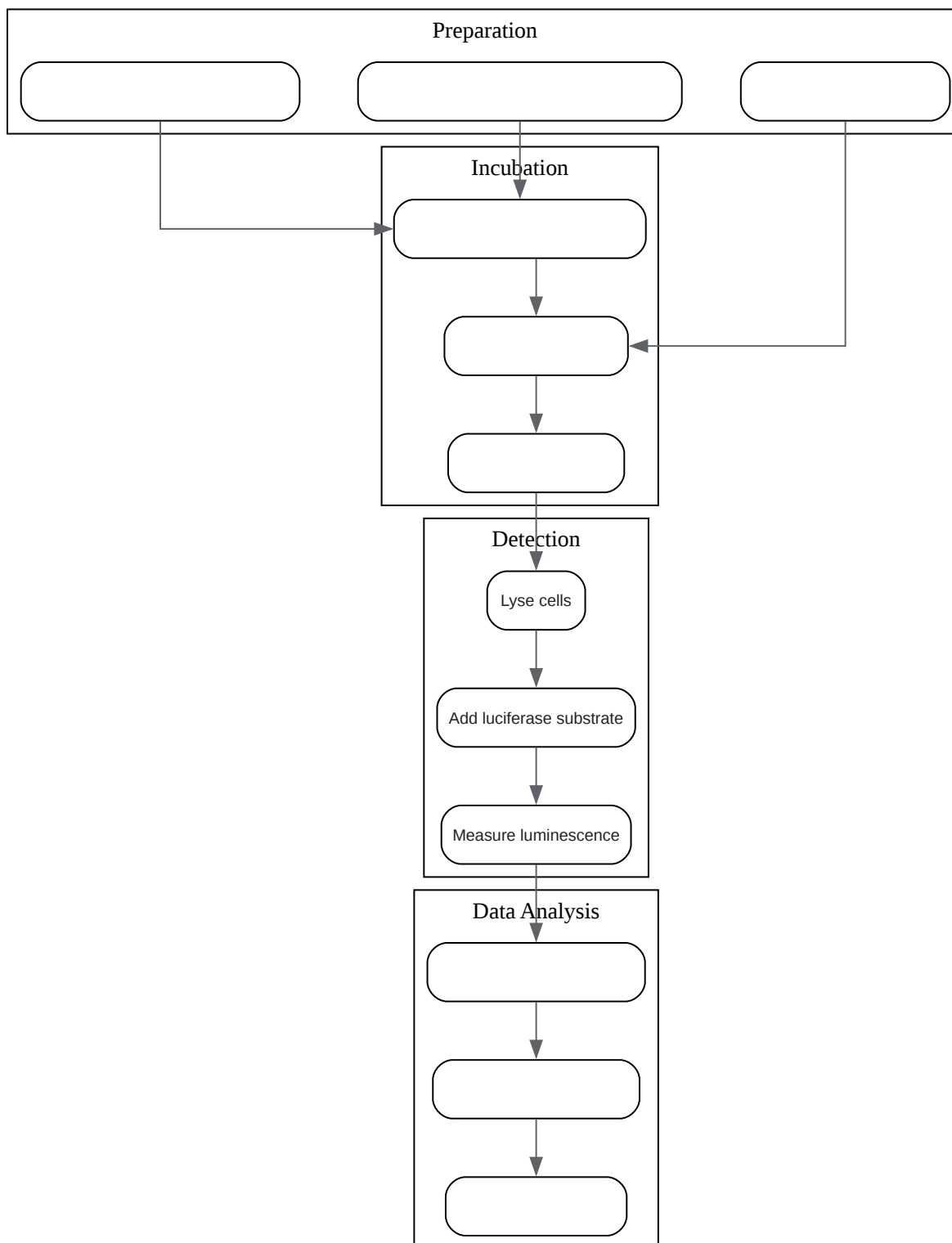
For Researchers, Scientists, and Drug Development Professionals

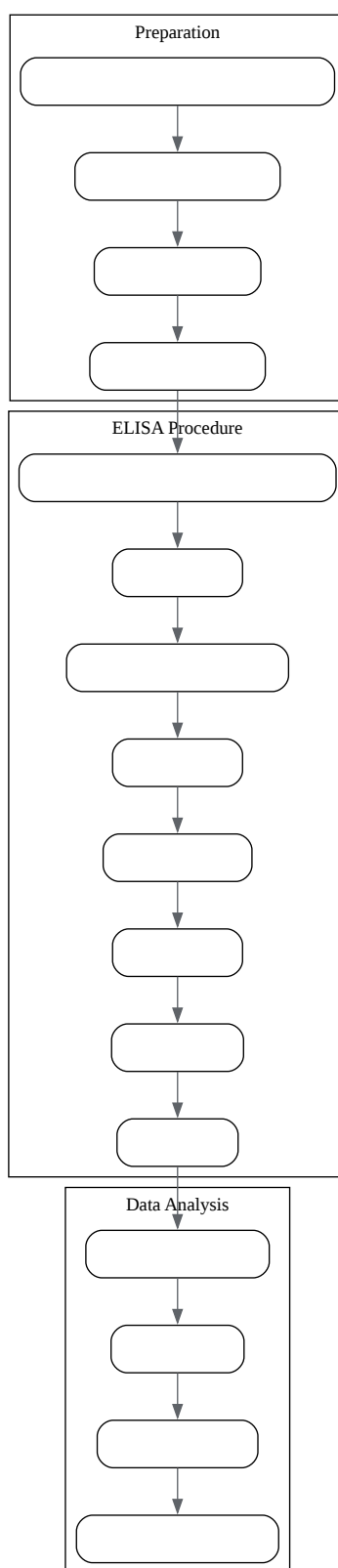
These application notes provide detailed protocols for three common cell-based assays used to evaluate the efficacy and cytotoxicity of potential HIV-1 inhibitors: the Luciferase Reporter Gene Assay, the p24 Antigen ELISA, and the MTT Cytotoxicity Assay.

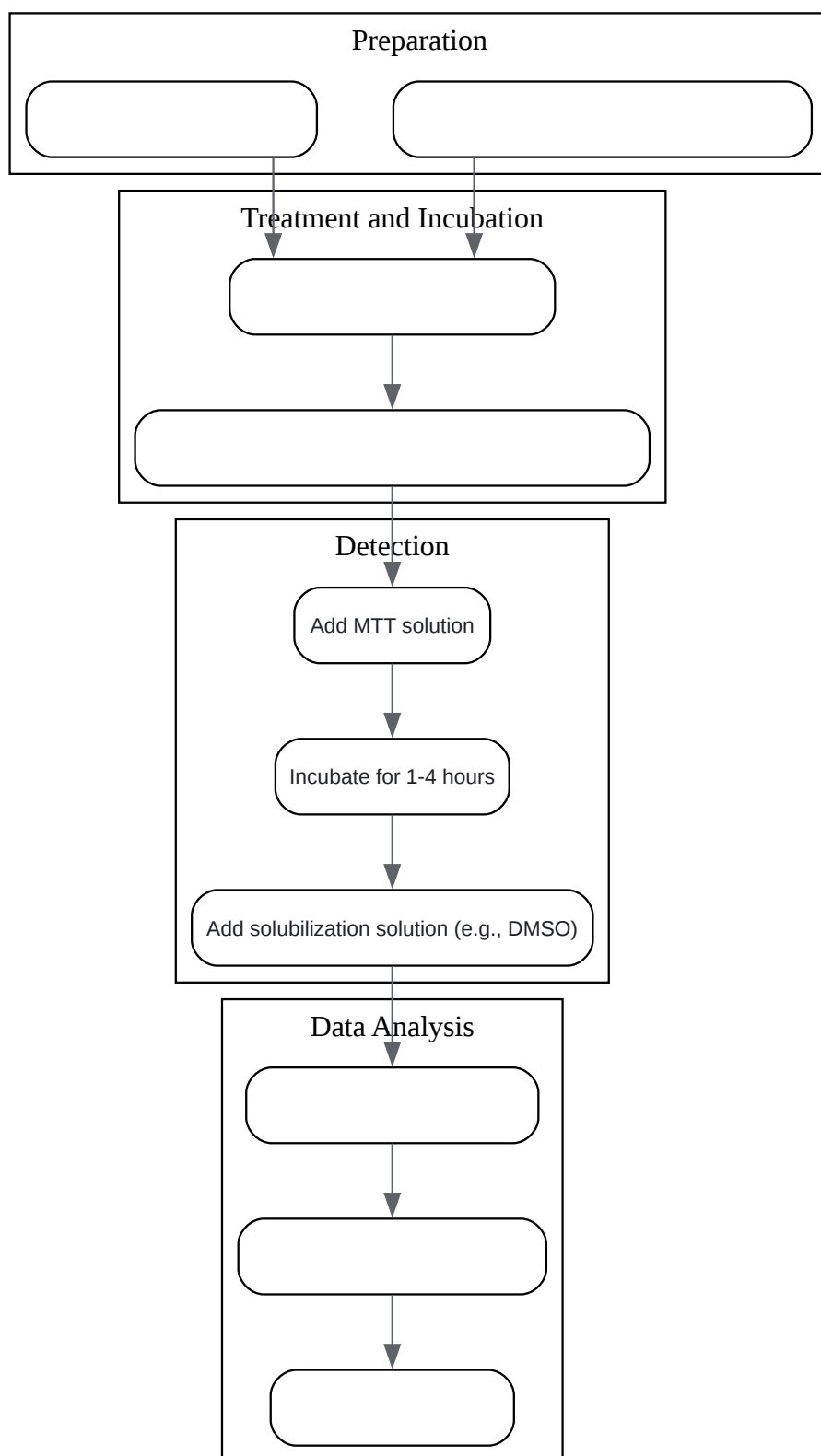
## Luciferase Reporter Gene Assay for HIV-1 Inhibition

This assay offers a rapid and sensitive method for quantifying HIV-1 infection and its inhibition. It utilizes genetically engineered cell lines that contain a luciferase reporter gene under the control of the HIV-1 long terminal repeat (LTR). Upon successful HIV-1 infection and Tat protein expression, the LTR is activated, leading to the expression of luciferase. The resulting luminescence is proportional to the level of viral replication.

## Experimental Workflow







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